

An In-depth Technical Guide to Robustaside B: Physicochemical Properties and Biological Activities

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Compound of Interest

Compound Name: 6-O-Caffeoylarbutin

Cat. No.: B180488

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Robustaside B, also known as **6-O-Caffeoylarbutin**, is a phenolic glycoside that has garnered significant interest within the scientific community for its notable antioxidant and pro-apoptotic properties. This technical guide provides a comprehensive overview of the physical and chemical characteristics of Robustaside B, detailed experimental protocols for its isolation and biological evaluation, and an exploration of its known mechanisms of action, including its influence on critical signaling pathways. This document is intended to serve as a valuable resource for researchers and professionals involved in natural product chemistry, pharmacology, and drug development.

Physicochemical Properties

Robustaside B is a derivative of arbutin, where a caffeoyl group is attached to the glucose moiety. Its fundamental properties are summarized below.

Property	Value	Reference
Molecular Formula	C ₂₁ H ₂₂ O ₁₀	[1]
Molecular Weight	434.39 g/mol	[1]
Synonym	6-O-Caffeoylarbutin	[2]
Appearance	White powder	
Melting Point	Not explicitly reported, but related glycosidic compounds have melting points ranging from 113°C to over 200°C.[3] [4]	
Solubility	Specific solubility data for Robustaside B is not readily available. However, based on the solubility of its parent compound, arbutin, it is expected to be soluble in water and polar organic solvents such as methanol, ethanol, and DMSO.[1][5][6]	

Spectral Data

The structural elucidation of Robustaside B has been primarily accomplished through various spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FT-IR), and Ultraviolet-Visible (UV-Vis) spectroscopy.[2] While specific spectra are not widely published, the characteristic features can be inferred from its constituent parts.

- ¹H and ¹³C NMR: The NMR spectra would exhibit characteristic signals for the arbutin and caffeoyl moieties. The proton NMR spectrum would show signals for the aromatic protons of both the hydroquinone and caffeic acid portions, as well as the sugar protons of the glucose unit. The ¹³C NMR spectrum would display corresponding carbon signals.

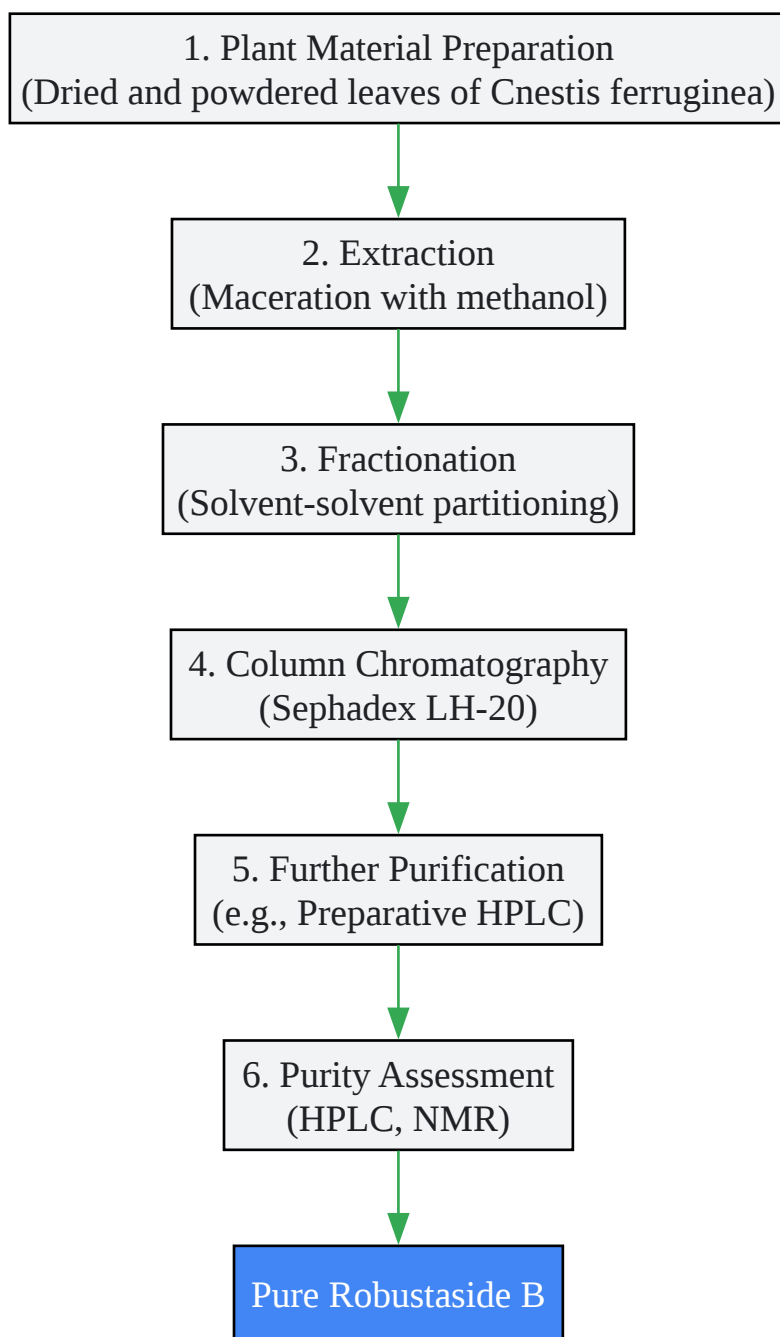
- FT-IR Spectroscopy: The FT-IR spectrum is expected to show absorption bands corresponding to hydroxyl (-OH) groups, aromatic C-H stretching, carbonyl (C=O) stretching from the ester linkage, and C=C stretching from the aromatic rings and the vinyl group of the caffeoyl moiety.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- UV-Vis Spectroscopy: The UV-Vis spectrum in a solvent like methanol would likely show absorption maxima characteristic of the phenolic chromophores present in the molecule, typically in the range of 280-330 nm.[\[10\]](#)[\[11\]](#)[\[12\]](#)

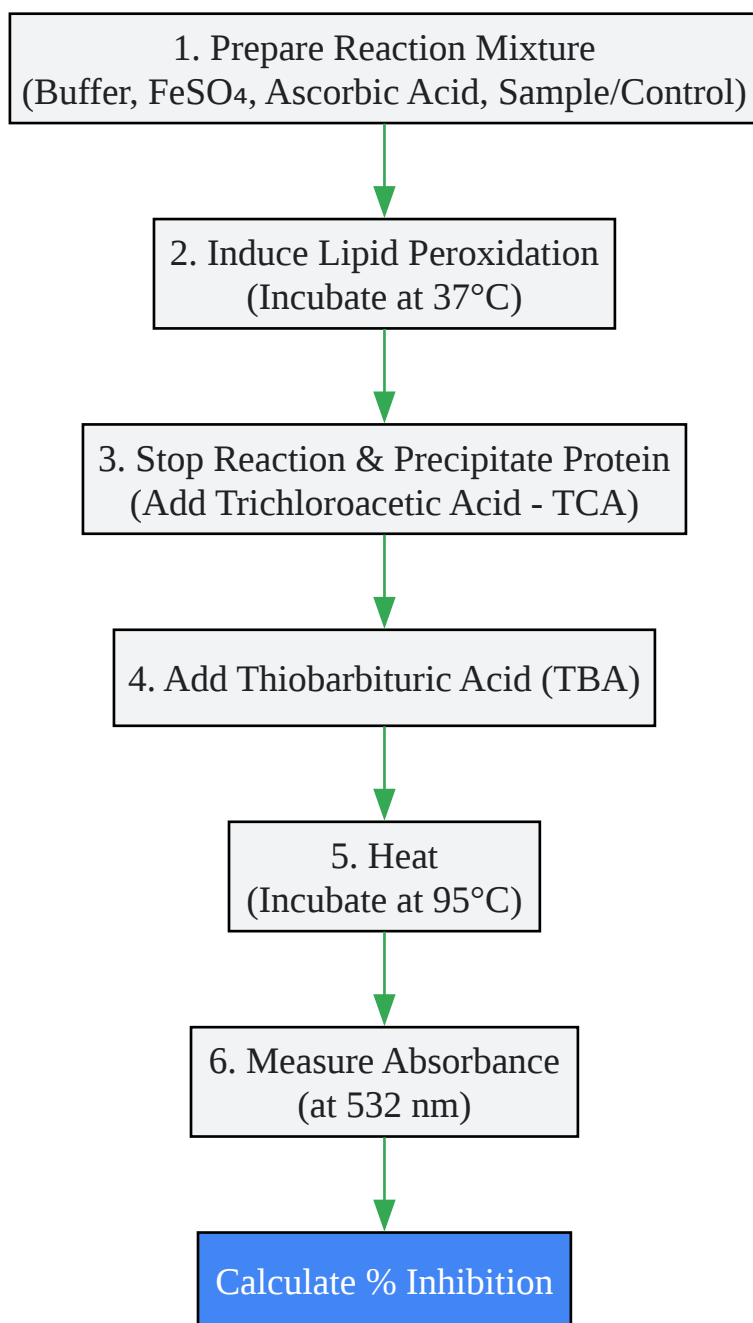
Experimental Protocols

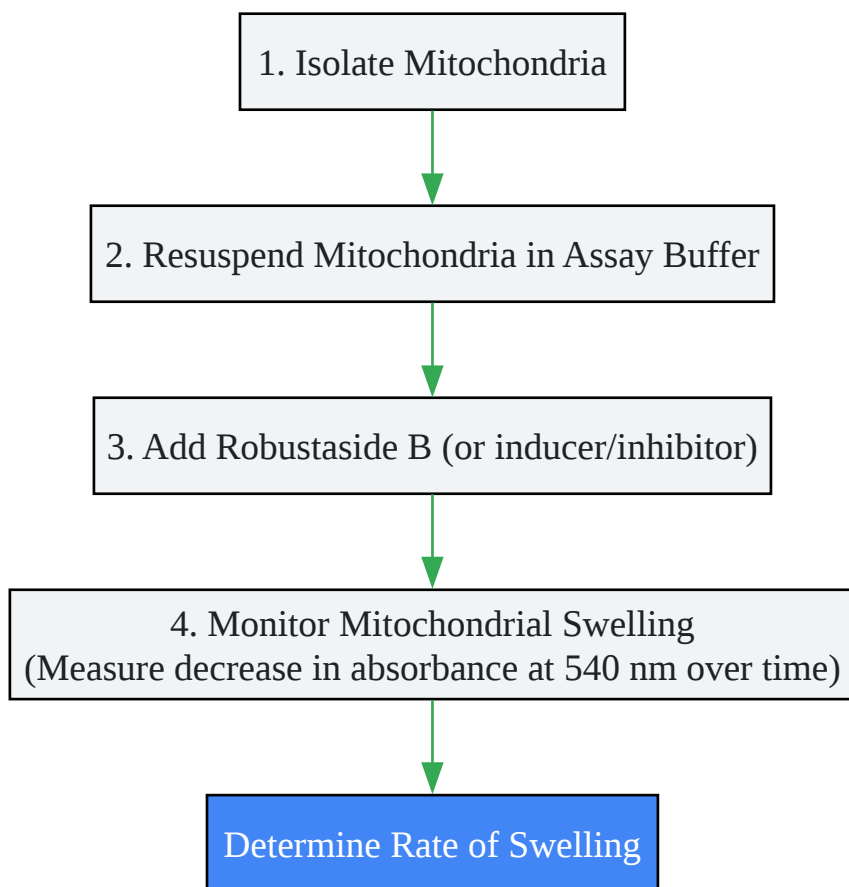
Isolation and Purification of Robustaside B from *Cnestis ferruginea*

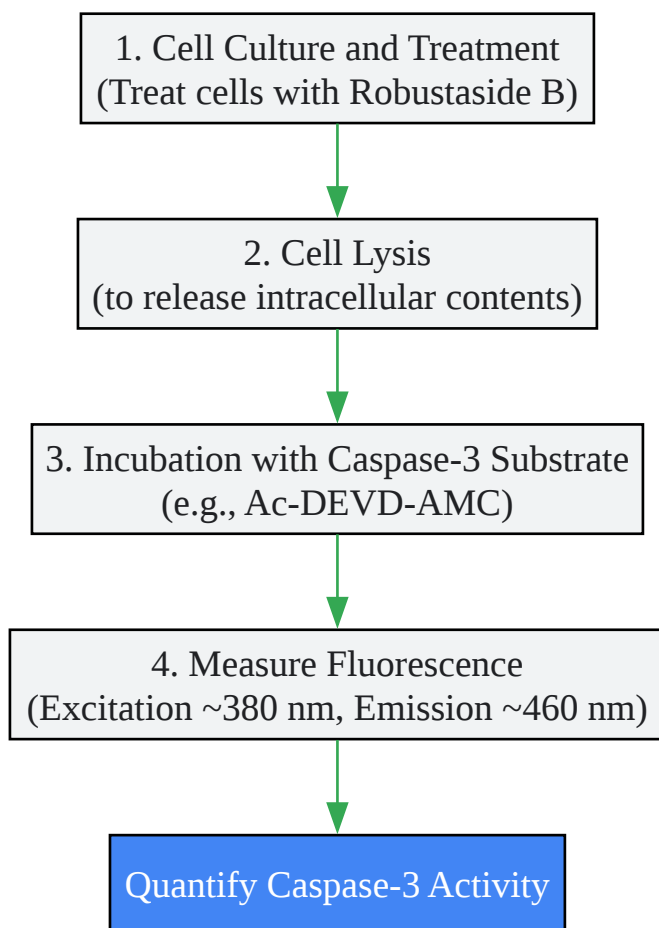
Robustaside B can be isolated from the leaves of *Cnestis ferruginea*. The following is a generalized protocol based on described methods for the isolation of phenolic glycosides.[\[2\]](#)
[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

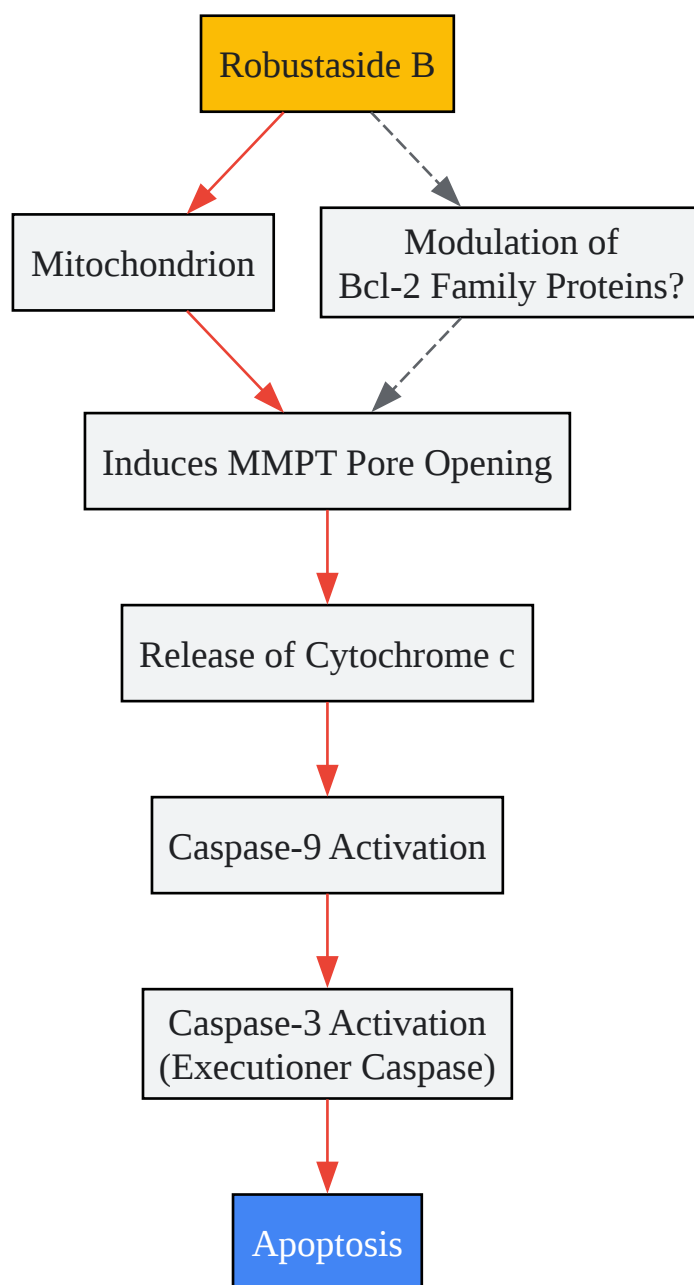
Workflow for Robustaside B Isolation











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